

Technical Whitepaper: Spectroscopic Characterization of 1-Methyl-1H-Pyrazole-4-Sulfonamide

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Compound of Interest

Compound Name: 1-methyl-1H-pyrazole-4-sulfonamide
CAS No.: 88398-68-9
Cat. No.: B1367463

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Executive Summary & Structural Framework

The **1-methyl-1H-pyrazole-4-sulfonamide** moiety (CAS: 88398-68-9) represents a polar, electron-deficient aromatic system. Unlike its benzene analogs, the pyrazole ring introduces distinct dipole moments and hydrogen-bonding capabilities. Accurate characterization requires understanding the electronic influence of the N-methyl group (electron-donating by induction) versus the sulfonamide group at the C4 position (strongly electron-withdrawing).

Chemical Identity[1][2]

- IUPAC Name: 1-methylpyrazole-4-sulfonamide[1]
- Formula: C

H

N

O

S

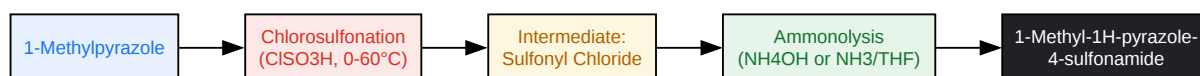
- Molecular Weight: 161.18 g/mol
- Monoisotopic Mass: 161.0259 Da

Synthesis & Sample Preparation

To ensure spectral integrity, one must understand the synthesis origin, as common impurities (regioisomers or hydrolyzed sulfonic acids) can mimic signal patterns.

Synthesis Workflow

The standard industrial route involves the electrophilic aromatic substitution of 1-methylpyrazole using chlorosulfonic acid, followed by ammonolysis.



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Figure 1: Standard synthetic pathway. Note that the C4 position is electronically favored for electrophilic attack, minimizing regioisomeric byproducts.

Sample Preparation for Spectroscopy[3][4]

- NMR: Dissolve 5–10 mg in DMSO-d

.

- Why: Chloroform-d (CDCl

) often leads to broad or invisible sulfonamide (-SO

NH

) proton peaks due to rapid exchange or poor solubility. DMSO-d

stabilizes these protons via hydrogen bonding, appearing as a distinct singlet.

- IR: Prepare a KBr pellet or use ATR (Attenuated Total Reflectance) on the neat solid.
- Mass Spec: Dissolve in Methanol/Water (50:50) with 0.1% Formic Acid for ESI+.

Spectroscopic Data Analysis[5][6]

A. Nuclear Magnetic Resonance (NMR)

The

¹H NMR spectrum is characterized by the asymmetry introduced by the N-methyl group, rendering the H3 and H5 protons chemically non-equivalent.

¹H NMR Data (400 MHz, DMSO-d

)

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
N-CH	3.86 – 3.89	Singlet (s)	3H	Diagnostic methyl on nitrogen; deshielded relative to C-Me.
-SO NH	7.20 – 7.30	Broad Singlet (br s)	2H	Exchangeable. Chemical shift varies with concentration/water content.
H-3	7.75 – 7.80	Singlet (s)	1H	Adjacent to the sulfonamide but further from N-Me.
H-5	8.20 – 8.25	Singlet (s)	1H	Most deshielded aromatic proton due to proximity to N-1 and sulfonamide.

*Note: While often appearing as singlets, H3 and H5 may show small coupling (Hz) in high-resolution fields.

C NMR Data (100 MHz, DMSO-d

)

- 39.5 ppm: N-CH

(Often obscured by DMSO solvent septet; look for distinct peak).

- 124.0 ppm: C-4 (Quaternary, attached to Sulfur).

- 132.5 ppm:C-5 (Adjacent to N-Me).
- 138.0 ppm:C-3 (Adjacent to N-unsubstituted).

B. Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the sulfonyl group vibrations. The "Tongues and Swords" diagnostic approach confirms the primary amine and the sulfone.

Wavenumber (cm)	Vibration Mode	Intensity	Notes
3350, 3260	N-H Stretch (Sym/Asym)	Medium	Doublet characteristic of primary sulfonamide (-NH).
3120	C-H Stretch (Ar)	Weak	Pyrazole ring C-H.
1340 – 1360	O=S=O Stretch (Asym)	Strong	Critical Diagnostic. "Sword-like" sharp peak.
1150 – 1170	O=S=O Stretch (Sym)	Strong	Critical Diagnostic.
1550 – 1600	C=N / C=C Ring Stretch	Medium	Pyrazole skeletal vibrations.

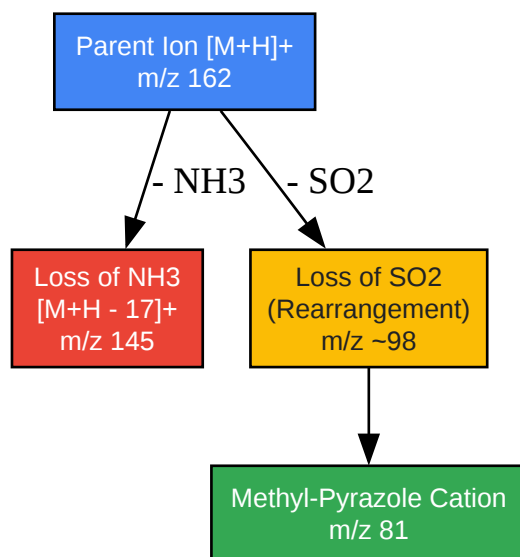
C. Mass Spectrometry (ESI-MS)

In Electrospray Ionization (Positive Mode), the molecule protonates readily at the pyridinic nitrogen (N2).

- Observed Ion:
- Adducts:

Fragmentation Pathway (MS/MS)

The fragmentation usually involves the ejection of the stable sulfur dioxide molecule or the loss of the amino group.



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Figure 2: Proposed fragmentation pattern for structural confirmation. The stability of the pyrazole ring often preserves the N-N bond until high collision energies are applied.

Quality Control & Troubleshooting

When analyzing data for this compound, researchers frequently encounter specific artifacts.

- The "Water" Peak in DMSO:
 - Observation: A sharp signal at 3.33 ppm in ¹H NMR.
 - Impact: Can integrate incorrectly if the N-Me group (3.89 ppm) is not resolved.
 - Solution: Dry the sample or use a water-suppression pulse sequence if quantifying.
- Sulfonic Acid Hydrolysis:
 - Observation: Disappearance of the NH

doublet in IR (3300 cm

) and appearance of a broad OH stretch (2500-3000 cm

).

- Cause: Moisture exposure during storage converts the sulfonamide back to sulfonic acid.
- Remedy: Recrystallize from Ethanol/Water.[2]

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 13342789, **1-Methyl-1H-pyrazole-4-sulfonamide**. Retrieved from [[Link](#)]
- Gundla, R., et al. (2023). Antiproliferative Activity of New Pyrazole-4-sulfonamide Derivatives: Synthesis and Biological Evaluation. ACS Omega. Retrieved from [[Link](#)]
- Klagkou, K., et al. (2003).[3] Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions. Rapid Communications in Mass Spectrometry. Retrieved from [[Link](#)]
- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. (Standard reference for general IR/NMR assignments).

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Sources

- [1. 1-Methyl-1H-pyrazole-4-sulfonamide | C4H7N3O2S | CID 13342789 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. KR890001546B1 - Method for preparing pyrazole sulfonamide derivatives - Google Patents \[patents.google.com\]](#)

- 3. Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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